Geological Occurrence of Edenite Deposits: A Technical Guide

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Compound of Interest

Compound Name:	*EDENITE*
CAS No.:	*12197-79-4*
Cat. No.:	*B1180766*

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Abstract

Edenite, a complex inosilicate mineral of the calcium amphibole subgroup, is a key indicator of specific metamorphic and igneous geological environments. This technical guide provides an in-depth overview of the geological occurrence of **edenite** deposits, detailing their formation, characteristic host rocks, and associated mineral assemblages. Furthermore, this document summarizes the key physicochemical properties of **edenite** through structured data tables and outlines detailed experimental protocols for the synthesis of analogous amphiboles, given the challenges in producing pure end-member **edenite**. Visualizations of the **edenite** formation process are provided to aid in the understanding of its geological context.

Introduction

Edenite, with the general chemical formula $NaCa_2Mg_5(Si_7Al)O_{22}(OH)_2$, is a double-chain silicate mineral belonging to the amphibole supergroup.[1] Named after its type locality, Edenville, New York, **edenite** and its related minerals are of significant interest to geoscientists for their role as petrogenetic indicators, providing insights into the pressure, temperature, and

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chemical conditions of rock formation.[2][3] This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development who may encounter or study **edenite**-bearing rocks.

Geological Occurrence of **Edenite**

Edenite is primarily found in medium- to high-grade metamorphic rocks and some intermediate plutonic igneous rocks.[4][5] Its presence is indicative of specific geological conditions, particularly high-temperature regional metamorphism.[6]

Metamorphic Environments

The most common occurrences of **edenite** are in metamorphosed carbonate rocks and amphibolites.

- Marbles: **Edenite** is frequently found within marble formations, often in pods or lenses rich in magnesium and other silicate minerals.[6] The Franklin Marble in New Jersey and New York is a classic example of this type of occurrence.[2] In this setting, **edenite** forms through the reaction of dolomite or other magnesium-bearing carbonates with silicate minerals during metamorphism.

- Amphibolites: **Edenite** is also a constituent of amphibolites, which are metamorphic rocks predominantly composed of amphibole and plagioclase. These rocks form from the metamorphism of mafic igneous rocks, such as basalt and gabbro, or from sedimentary rocks like greywacke.

- Garnet-Rich Lherzolites: Occurrences of **edenite** have been noted in garnet-rich lherzolites, which are ultramafic rocks originating from deep within the Earth's crust.[6] This association points to formation under high-pressure and high-temperature conditions.

Igneous Environments

In igneous settings, **edenite** is found in intermediate plutonic rocks.[5]

- Syenites and Monzonites: **Edenite** can be a component of alkali-rich intrusive rocks like syenites and monzonites. The Eden Lake syenite complex in Manitoba is an example of such an environment.[1]

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- Granitic Pegmatites: While less common, **edenite** can also be found in sodium and aluminum-rich granitic pegmatites.[2]

Associated Minerals (Paragenesis)

The minerals found in association with **edenite** provide further clues to its formation conditions. Common paragenetic minerals include:

- In Metamorphic Rocks:
  - Calcite
  - Chondrodite[4]
  - Mica Group (e.g., Phlogopite)[4]
  - Pargasite
  - Scapolite
  - Spinel
  - Titanite[4]
  - Tremolite
- In Igneous Rocks:
  - Aegirine-augite[1]
  - Andradite[1]
  - Apatite[1]
  - K-feldspar[1]
  - Plagioclase[1]
  - Quartz[1]

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- Zircon[1]

Physicochemical Properties of **Edenite**

The following tables summarize the key physical, chemical, and crystallographic properties of **edenite**.

Table 1: Physical Properties of **Edenite**

Property	Value	Reference(s)
Color	White, gray, pale to dark green, brown, pale pinkish-brown	[6]
Luster	Vitreous	[6]
Streak	White	[6]
Hardness (Mohs)	5 - 6	[2][6]
Specific Gravity	3.05 - 3.37	[2][6]
Cleavage	Good on {110}	[6]
Fracture	Conchoidal	[6]
Diaphaneity	Semitransparent	[6]

Table 2: Chemical Composition of **Edenite**

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Oxide	Weight % (Example 1)	Weight % (Example 2)	Reference(s)
SiO_2	50.91	50.55	[3]
TiO_2	0.08	0.51	[3]
Al_2O_3	8.68	6.90	[3]
Fe_2O_3	-	1.61	[3]
FeO	3.61	1.30	[3]
MnO	0.12	0.07	[3]
MgO	19.38	22.06	[3]
CaO	10.25	13.30	[3]
Na_2O	3.40	2.35	[3]
K_2O	0.11	0.54	[3]
F	1.86	-	[3]
H_2O^+	1.74	1.27	[3]
$-O=F_2$	-0.78	-	[3]
Total	100.11	99.93	[3]

Note: Iron (Fe) is almost always present in **edenite**, and it forms a solid solution series with its iron-rich analogue, ferro-**edenite**.[2]

Table 3: Crystallographic and Optical Properties of Edenite

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Property	Value	Reference(s)
Crystal System	Monoclinic	[2][6]
Crystal Class	Prismatic (2/m)	[6]
Space Group	C2/m	[6]
Unit Cell Parameters	a = 9.83 Å, b = 17.95 Å, c = 5.3 Å, β = 105.18°	[6]
Optical Properties	Biaxial (+)	[6]
Refractive Index	nα = 1.606 – 1.649, nβ = 1.617 – 1.660, nγ = 1.631 – 1.672	[6]
Birefringence	δ = 0.025	[6]
Pleochroism	Distinct in greens, blue-greens, and yellow-browns	[6]

Experimental Protocols: Synthesis of Calcic Amphiboles

Synthesizing pure, end-member **edenite** has proven to be challenging, with reports indicating that attempts have been unsuccessful.[2] However, its fluorine-bearing analogue, fluoro-**edenite**, and other calcic amphiboles have been successfully synthesized. The following protocol is a composite methodology for the hydrothermal synthesis of a calcic amphibole, based on established experimental techniques for similar minerals.

Starting Material Preparation

- Oxide and Carbonate Mixture:
  - Prepare a stoichiometric mixture of reagent-grade oxides and carbonates corresponding to the desired amphibole composition (e.g., for fluoro-**edenite**: Na_2CO_3, $CaCO_3$, MgO, Al_2O_3, SiO_2, and NaF).
  - The oxides (MgO, Al_2O_3, SiO_2) should be pre-heated to 1000°C for several hours to ensure they are anhydrous.

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- Grind the mixture under ethanol in an agate mortar to ensure homogeneity.
- Dry the homogenized powder in an oven at 120°C.

- Decarbonation:
  - Heat the mixture in a platinum crucible at a controlled rate to 800°C and hold for several hours to drive off CO_2 from the carbonates.
  - Cool the mixture in a desiccator.

Hydrothermal Synthesis in a Piston-Cylinder Apparatus

- Sample Encapsulation:
  - Weigh a precise amount of the decarbonated starting material (typically 15-25 mg) and load it into a platinum or gold capsule.
  - Add a specific amount of deionized water to the capsule to act as a flux.
  - Weld the capsule shut to create a sealed system.

- Piston-Cylinder Experiment:
  - Place the sealed capsule into a pressure assembly, typically made of NaCl, pyrophyllite, or talc, which acts as the pressure-transmitting medium.
  - Position the assembly within the piston-cylinder apparatus.
  - Pressurize the sample to the desired run pressure (e.g., 1-3 GPa).
  - Increase the temperature to the target synthesis temperature (e.g., 750-950 °C) at a controlled rate.
  - Maintain the desired pressure and temperature for a set duration (typically 24-144 hours) to allow for crystallization.

- Quenching:

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- At the end of the experiment, rapidly quench the sample by turning off the power to the furnace. This preserves the high-pressure, high-temperature mineral assemblage.
- Slowly release the pressure.

Characterization of Synthetic Products

- X-ray Diffraction (XRD) with Rietveld Refinement:
  - Grind a portion of the experimental product to a fine powder.
  - Perform powder X-ray diffraction to identify the crystalline phases present.
  - Use Rietveld refinement of the XRD pattern to determine the unit-cell parameters and quantify the abundance of each phase.
- Scanning Electron Microscopy with Energy-Dispersive X-ray Spectroscopy (SEM-EDS):
  - Mount and polish a portion of the experimental charge.
  - Use SEM to observe the texture and morphology of the synthetic crystals.
  - Use EDS to determine the chemical composition of the individual mineral grains to verify if the target amphibole composition was achieved.
- Fourier-Transform Infrared Spectroscopy (FTIR):
  - Prepare a KBr pellet with a small amount of the powdered sample.
  - Collect an FTIR spectrum to identify the presence of hydroxyl (OH) groups and to study the local structural environment.

Visualizations

The following diagrams illustrate the geological context and formation pathways of **edenite**.

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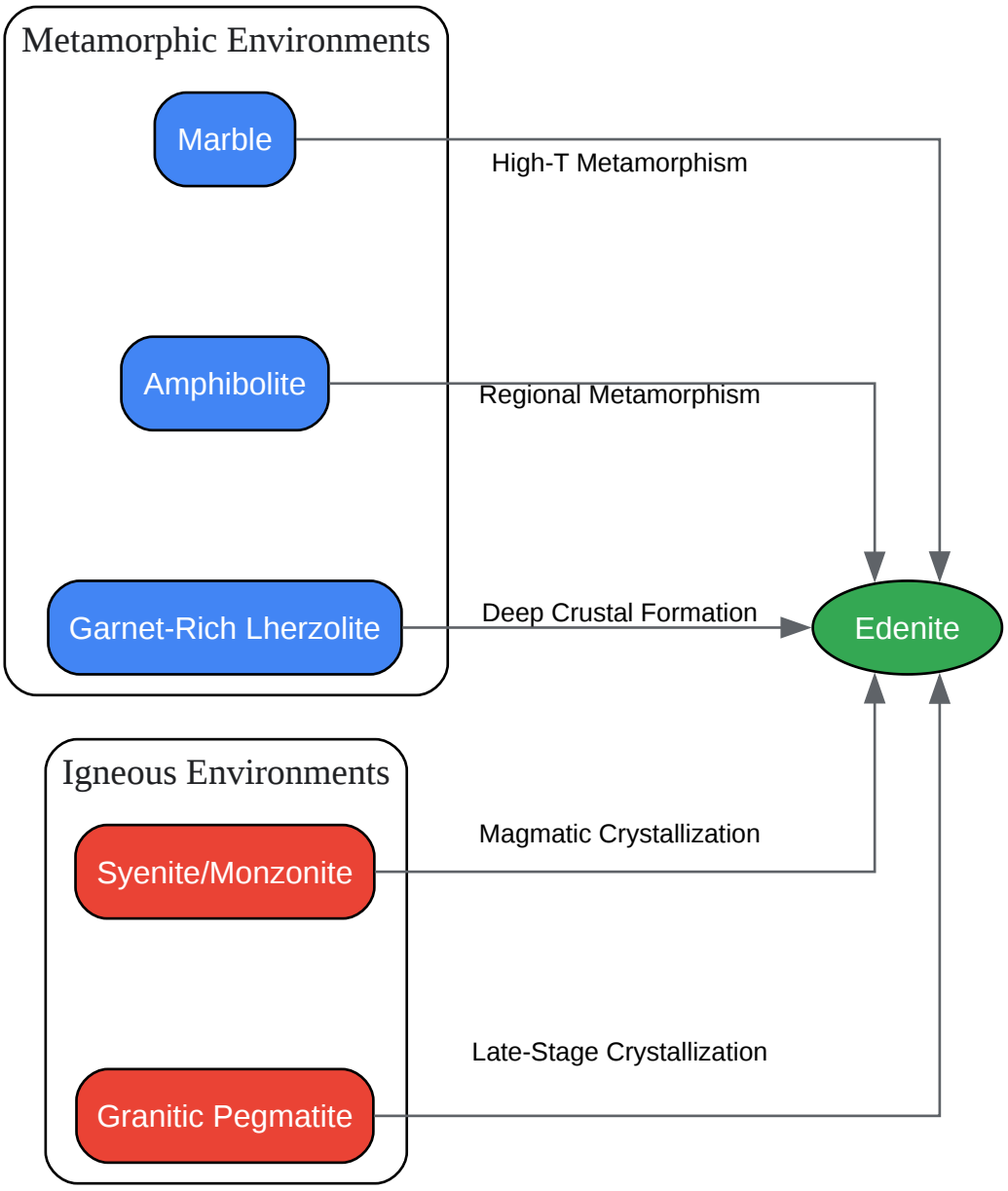

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Caption: Geological environments leading to the formation of **edenite** deposits.

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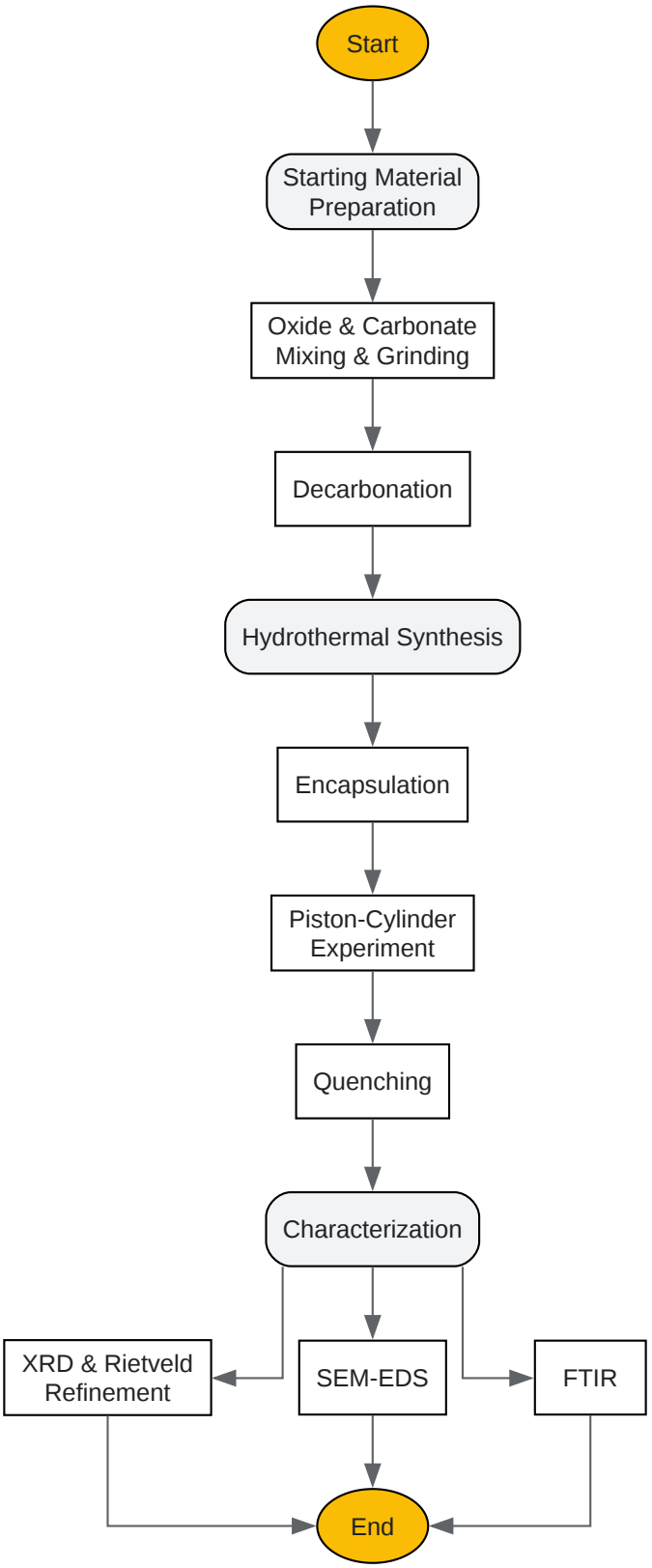

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Caption: Experimental workflow for the synthesis of calcic amphiboles.

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Conclusion

Edenite serves as a valuable mineralogical tool for interpreting the geological history of metamorphic and igneous terranes. Its specific formation conditions and characteristic mineral associations allow for detailed petrogenetic modeling. While the synthesis of pure **edenite** remains a challenge, experimental studies on analogous amphiboles provide crucial insights into the crystal chemistry and stability of this mineral group. This technical guide provides a foundational understanding of **edenite** for researchers and scientists, facilitating further investigation into its properties and geological significance.

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